

Application of 5-hydroxy-2-pentanone in fragrance formulation

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Compound of Interest

Compound Name: 3-Acetyl-1-propanol

Cat. No.: B125399

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Application Notes and Protocols: 5-Hydroxy-2-pentanone

Disclaimer: The following information is for research and informational purposes only. Based on available data, 5-hydroxy-2-pentanone is not recommended for use in fragrance formulations.

[1]

Introduction

5-Hydroxy-2-pentanone, also known as **3-acetyl-1-propanol**, is a bifunctional organic molecule containing both a ketone and a primary alcohol functional group.[2][3] Its chemical structure allows for a variety of chemical reactions, making it a versatile intermediate in organic synthesis.[2] Primarily, it serves as a substrate for alcohol dehydrogenase and is a key intermediate in the synthesis of pharmaceutical compounds such as Didesethyl Chloroquine, a metabolite of Chloroquine.[4] While its dual functionality might suggest potential for creating novel fragrance materials, it is important to note that it is not currently used in the fragrance industry.[1]

Physicochemical Properties

A summary of the key physicochemical properties of 5-hydroxy-2-pentanone is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ O ₂	[3][5]
Molecular Weight	102.13 g/mol	[3][5]
CAS Number	1071-73-4	[1][5]
Appearance	Colorless liquid	[3]
Boiling Point	144-145 °C at 100 mmHg	[5][6]
Density	1.007 g/mL at 25 °C	[5][6]
Refractive Index	n ₂₀ /D 1.437	[6]
Flash Point	93 °C (199.4 °F) - closed cup	[6]
SMILES	<chem>CC(=O)CCCO</chem>	[5][6]
InChI Key	JSHPTIGHEWEXRW- UHFFFAOYSA-N	[5][6]

Olfactory Profile

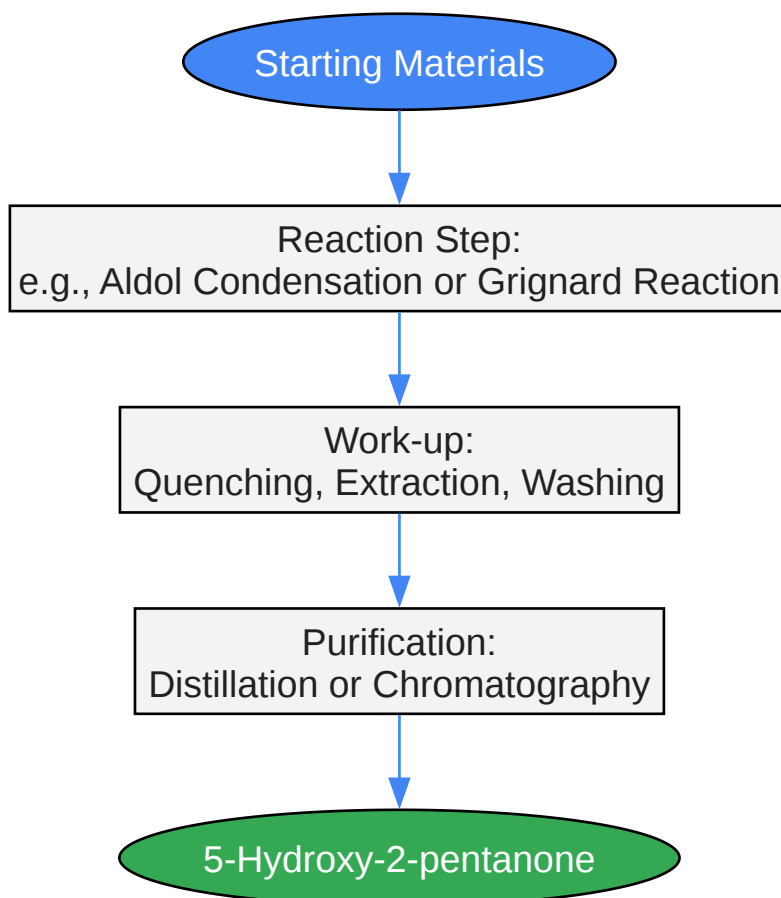
There is no available data describing the olfactory properties of 5-hydroxy-2-pentanone. It is listed as a substance not used for fragrance applications.[1] For context, other ketones are widely used in perfumery. For instance, raspberry ketone (4-(p-hydroxyphenyl)-2-butanone) possesses a characteristic berry and fruity odor and is used to impart fruity undertones in floral fragrances like jasmine and gardenia.[7] 2-Pentanone is described as having a fruity, banana-like character.[8] The olfactory properties of ketones are highly dependent on their molecular structure.

Application in Fragrance Formulation (Not Recommended)

As previously stated, 5-hydroxy-2-pentanone is not recommended for use in fragrance formulations.[1] There are no established protocols or examples of its use in fragrance accords or compositions.

Synthesis Protocol

5-Hydroxy-2-pentanone can be synthesized via various organic chemistry routes. A general synthesis workflow is outlined below.



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General Synthesis Workflow for 5-Hydroxy-2-pentanone

A specific synthesis method is described in the Journal of the American Chemical Society, 75, p. 4456, 1953.[5] Researchers should refer to this publication for a detailed experimental protocol.

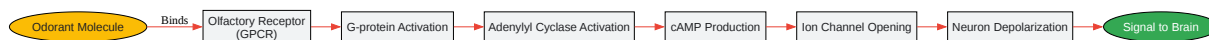
Safety Information

The available safety data for 5-hydroxy-2-pentanone is summarized below. It is important to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

Hazard Type	Information	Reference
GHS Classification	Does not meet GHS hazard criteria for 97.3% of reports.	[3]
Toxicity	May cause irritation. In animal studies, oral lethal doses caused diffuse hepatitis and somnolence in mice. Repeated-dose inhalation in rats resulted in abnormal liver function tests and neurotoxic effects.	[3]
Flammability	Combustible liquid. Vapors may form explosive mixtures with air.	[6][9]
Handling	Keep away from heat, sparks, and open flames. Avoid breathing vapors. Use in a well-ventilated area. Wear protective gloves, eye protection, and a suitable respirator.	[9][10]
Storage	Keep container tightly closed in a dry and well-ventilated place.	[9]

General Olfactory Signaling Pathway

While the specific interaction of 5-hydroxy-2-pentanone with olfactory receptors is not known, the general mechanism of olfaction involves the binding of odorant molecules to G-protein coupled receptors in the olfactory epithelium. This initiates a signaling cascade that leads to the perception of smell.



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Simplified Olfactory Signal Transduction Pathway

Conclusion

5-Hydroxy-2-pentanone is a valuable chemical intermediate, particularly in the pharmaceutical industry. However, based on current information, it is not utilized or recommended for fragrance applications. Researchers interested in developing new fragrance ingredients may draw inspiration from its bifunctional structure, but a thorough toxicological and olfactory evaluation would be required for any novel derivative before it could be considered for use in consumer products.

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- To cite this document: BenchChem. [Application of 5-hydroxy-2-pentanone in fragrance formulation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125399#application-of-5-hydroxy-2-pentanone-in-fragrance-formulation]

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